

# Navigating the Solubility of NECTARYL: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: NECTARYL

Cat. No.: B1580507

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## Introduction

The solubility of a compound is a critical physicochemical parameter for researchers, scientists, and drug development professionals, influencing formulation, delivery, and bioavailability. This technical guide provides an in-depth overview of the solubility of "NECTARYL," a name associated with two distinct fragrance compounds. Due to the potential for ambiguity, it is imperative to distinguish between these two substances, as their physicochemical properties, including solubility, differ. This guide addresses both entities, providing available solubility data and a comprehensive experimental protocol for determining solubility in various organic solvents.

The two compounds commonly referred to as **NECTARYL** are:

- **NECTARYL** (Givaudan): A fragrance ingredient with the chemical name 2-(2-(4-Methyl-3-cyclohexen-1-yl)propyl)cyclopentanone. It is identified by the CAS number 95962-14-4 and has a molecular formula of C<sub>15</sub>H<sub>24</sub>O.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **NECTARYL** (Peach Lactone): Also known as  $\gamma$ -Decalactone, this compound is identified by the CAS number 104-67-6 and has a molecular formula of C<sub>10</sub>H<sub>18</sub>O<sub>2</sub>.[\[6\]](#)[\[7\]](#)

This guide will present the available solubility data for both compounds in a structured format and provide a detailed methodology for researchers to determine solubility in other organic solvents of interest.

## Quantitative Solubility Data

The publicly available quantitative solubility data for both "NECTARYL" compounds is limited. The following tables summarize the known information. For many common organic solvents, quantitative data has not been found in the literature, highlighting a knowledge gap.

Table 1: Solubility of **NECTARYL** (Givaudan) (CAS: 95962-14-4)

Solvent	Chemical Formula	Solubility	Temperature (°C)
Water	H <sub>2</sub> O	Insoluble	Not Specified
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	2459.02 g/L	Not Specified
Methanol	CH <sub>3</sub> OH	1464.54 g/L	Not Specified
Other Organic Solvents	-	Soluble	Not Specified

Table 2: Solubility of **NECTARYL** (Peach Lactone/γ-Decalactone) (CAS: 104-67-6)

Solvent	Chemical Formula	Solubility	Temperature (°C)
Water	H <sub>2</sub> O	Insoluble	Not Specified
Glycerol	C <sub>3</sub> H <sub>8</sub> O <sub>3</sub>	Insoluble	Not Specified
Alcohol	-	Soluble	Not Specified
Ether	-	Soluble	Not Specified
Propylene Glycol	C <sub>3</sub> H <sub>8</sub> O <sub>2</sub>	Soluble	Not Specified
Most Fixed Oils	-	Soluble	Not Specified

## Experimental Protocol: Determination of Organic Solvent Solubility via the Shake-Flask Method

For researchers needing to determine the solubility of either "NECTARYL" compound in specific organic solvents, the shake-flask method is a reliable and widely accepted technique.

The following protocol provides a detailed procedure.

Objective: To determine the equilibrium solubility of a "**NECTARYL**" compound in a selected organic solvent at a specified temperature.

Materials and Apparatus:

- "**NECTARYL**" compound (either CAS 95962-14-4 or CAS 104-67-6)
- Selected organic solvent(s) of analytical grade or higher
- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control
- Analytical balance
- Volumetric flasks and pipettes
- Syringes and syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a UV-Vis detector or a Gas Chromatography (GC) system.
- Centrifuge (optional)

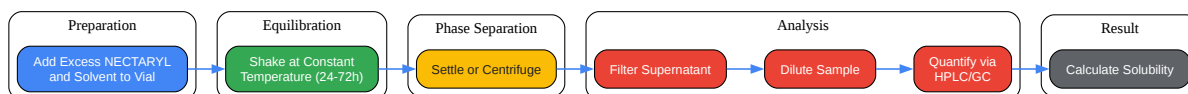
Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of the "**NECTARYL**" compound to a vial. An excess is visually confirmed by the presence of undissolved compound at the bottom of the vial.
  - Accurately add a known volume of the selected organic solvent to the vial.
  - Tightly seal the vial to prevent solvent evaporation.
- Equilibration:

- Place the vials on an orbital shaker set to a constant temperature (e.g., 25 °C).
- Shake the vials at a constant speed for a sufficient duration to allow the system to reach equilibrium. A period of 24 to 72 hours is typically recommended. Preliminary studies can be conducted to determine the minimum time required to reach a stable concentration.
- Phase Separation:
  - After the equilibration period, remove the vials from the shaker and let them stand undisturbed to allow the excess solid to settle.
  - Alternatively, the vials can be centrifuged to facilitate the separation of the solid and liquid phases.
- Sample Collection and Preparation:
  - Carefully withdraw a clear aliquot of the supernatant using a syringe.
  - Immediately filter the aliquot through a syringe filter into a clean, pre-weighed vial. This step is crucial to remove any undissolved microparticles.
- Quantification:
  - Accurately dilute the filtered solution with the same organic solvent to a concentration that falls within the linear range of the analytical method.
  - Analyze the concentration of the diluted solution using a pre-validated analytical method, such as HPLC-UV or GC. A calibration curve must be prepared using standard solutions of the "**NECTARYL**" compound of known concentrations.
- Data Analysis and Reporting:
  - Calculate the solubility of the "**NECTARYL**" compound in the organic solvent, expressed in units such as g/L or mg/mL, taking into account the dilution factor.
  - The experiment should be performed in triplicate to ensure the reliability of the results.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of "NECTARYL" solubility in an organic solvent.



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### Workflow for Solubility Determination.

### Conclusion

This technical guide has delineated the important distinction between the two compounds known as "NECTARYL" and has presented the currently available solubility data. The significant lack of comprehensive quantitative solubility information in various organic solvents represents a clear area for future research. The provided detailed experimental protocol, based on the robust shake-flask method, offers a standardized approach for researchers to generate this valuable data. The accompanying workflow diagram provides a clear visual representation of the experimental process. By following this guide, researchers and professionals in the fields of chemistry and drug development can obtain reliable and reproducible solubility data for "NECTARYL," facilitating its effective use in their respective applications.

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